

Essential Safety and Operational Guide for Ethyl 4-hydroxy-3-nitrobenzoate

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Compound of Interest

Compound Name: Ethyl 4-hydroxy-3-nitrobenzoate

Cat. No.: B098181

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **Ethyl 4-hydroxy-3-nitrobenzoate** (CAS No. 19013-10-6).

This document provides critical safety and logistical information to ensure the proper handling and disposal of **Ethyl 4-hydroxy-3-nitrobenzoate** in a laboratory setting. Adherence to these guidelines is essential for maintaining a safe research environment.

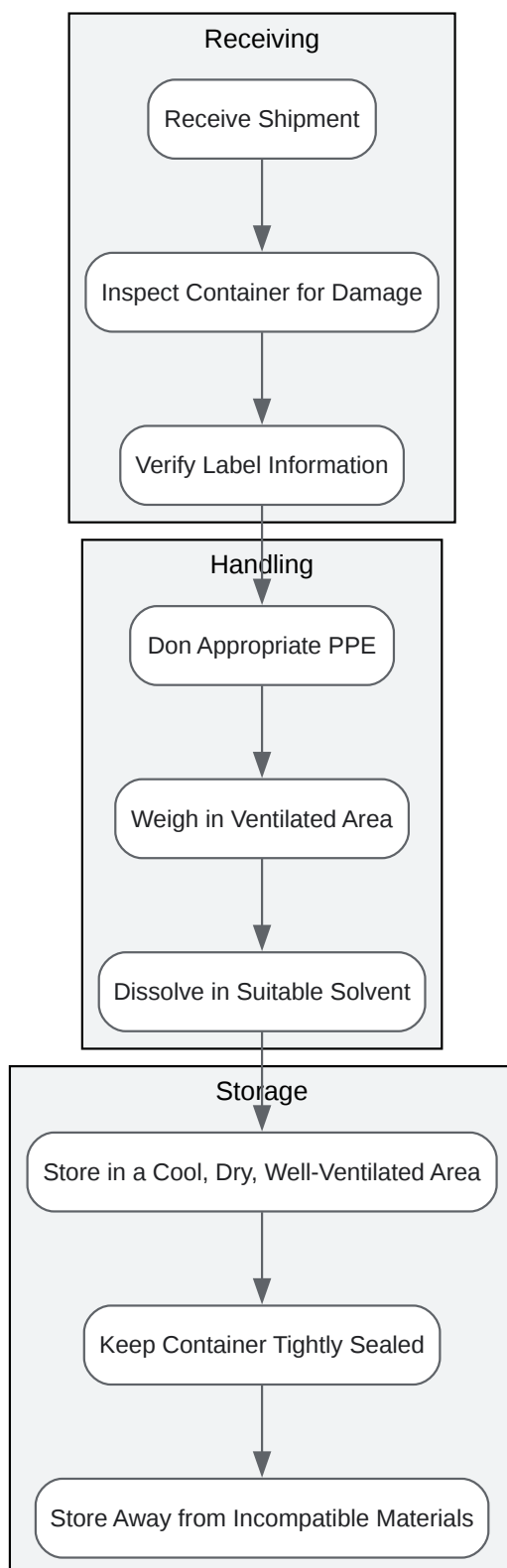
Personal Protective Equipment (PPE)

When handling **Ethyl 4-hydroxy-3-nitrobenzoate**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.^[1]

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times.
Chemical Goggles	Required when there is a risk of splashing.	
Hand Protection	Protective Gloves	Chemically resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory Coat	Standard lab coat to be worn over personal clothing.
Protective Clothing	Wear suitable protective clothing to prevent skin contact. ^[1]	
Respiratory Protection	Dust Respirator	Use in case of inadequate ventilation or when dust is generated.

Operational Plan: Step-by-Step Handling and Storage

Proper operational procedures are crucial for the safe use of **Ethyl 4-hydroxy-3-nitrobenzoate**. The following workflow outlines the key steps from receiving the chemical to its storage.



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Figure 1. Workflow for the safe handling and storage of **Ethyl 4-hydroxy-3-nitrobenzoate**.

Handling Precautions:

- Ventilation: Always handle **Ethyl 4-hydroxy-3-nitrobenzoate** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.[\[1\]](#)
- Avoid Contact: Take measures to prevent contact with skin and eyes.[\[1\]](#)
- Dust Formation: Minimize the generation of dust during handling.
- Personal Hygiene: Wash hands thoroughly after handling the chemical.

Storage Conditions:

- Store the compound in a cool, dry, and well-ventilated place.
- Keep the container tightly closed to prevent contamination and exposure to moisture.
- Store away from incompatible materials, such as strong oxidizing agents.

Disposal Plan

The disposal of **Ethyl 4-hydroxy-3-nitrobenzoate** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.

Disposal Steps:

- Waste Characterization: Unused or contaminated **Ethyl 4-hydroxy-3-nitrobenzoate** should be treated as chemical waste.
- Container Management: Do not reuse empty containers. They should be handled as hazardous waste.
- Disposal Route: Dispose of the contents and container at an approved waste disposal plant. [\[2\]](#) It is imperative to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 4-hydroxy-3-nitrobenzoate** is provided below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₉ NO ₅ [3]
Molecular Weight	211.17 g/mol [3]
Appearance	Orange to brown solid crystal[1]
Melting Point	104-106 °C[1]
Solubility	Soluble in organic solvents like ethanol, ether, and dimethylformamide.[1]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Ethyl 4-hydroxy-3-nitrobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b098181#personal-protective-equipment-for-handling-ethyl-4-hydroxy-3-nitrobenzoate\]](https://www.benchchem.com/product/b098181#personal-protective-equipment-for-handling-ethyl-4-hydroxy-3-nitrobenzoate)

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